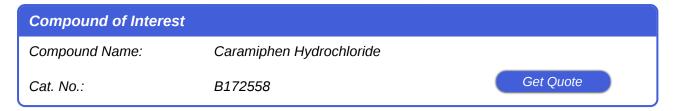


Caramiphen Hydrochloride: A Comprehensive Technical Guide on its Chemical Properties and Structure

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Abstract

Caramiphen hydrochloride is a synthetic compound recognized for its antimuscarinic and anticholinergic properties. It also exhibits antagonist activity at the N-methyl-D-aspartate (NMDA) receptor, contributing to its complex pharmacological profile. This document provides an in-depth overview of the chemical and structural properties of Caramiphen Hydrochloride, intended to serve as a technical resource for professionals in research and drug development. Key physicochemical data are presented in a structured format, and general methodologies for their determination are described. Furthermore, a visualization of its primary mechanisms of action is provided to illustrate its interaction with key signaling pathways.

Chemical Structure and Identification

Caramiphen hydrochloride is the hydrochloride salt of Caramiphen. Structurally, it is an ester of 1-phenylcyclopentanecarboxylic acid and 2-(diethylamino)ethanol.

- IUPAC Name: 2-(diethylamino)ethyl 1-phenylcyclopentane-1-carboxylate;hydrochloride[1][2]
- Synonyms: Caramiphenium chloride salt, Panparnit, G 2747, 2-(Diethylamino)ethyl 1phenylcyclopentane-1-carboxylate hydrochloride



• CAS Number: 125-85-9[3][4]

Molecular Formula: C₁₈H₂₈ClNO₂[1][2]

InChi Key: MUPNXGNOIBYHSG-UHFFFAOYSA-N[3][4]

SMILES String: CCN(CC)CCOC(=0)C1(CCCC1)C2=CC=CC=C2.Cl[1]

Physicochemical Properties

The physical and chemical properties of **Caramiphen Hydrochloride** are summarized below. These characteristics are fundamental to its formulation, delivery, and interaction with biological systems.

Table 1: General Physicochemical Data

Property	Value
Appearance	White to beige solid powder
Melting Point	145-146 °C
Storage	2-8°C, dry, dark

Table 2: Molecular and Solubility Data

Property	Value
Molecular Weight	325.87 g/mol [4][5]
Exact Mass	325.1809 Da[2]
Water Solubility	≥5 mg/mL[4]
Other Solubilities	Soluble in DMSO[2]

Experimental Protocols

The determination of the physicochemical properties listed above relies on standard analytical chemistry techniques. Below are detailed methodologies for key experimental procedures.



Melting Point Determination (Capillary Method)

The melting point is a critical indicator of purity for a crystalline solid.[6]

- Sample Preparation: A small amount of the dry, finely powdered Caramiphen
 Hydrochloride is packed into a thin-walled capillary tube to a height of 1-2 mm.[2][7] The tube is sealed at one end.
- Instrumentation: The capillary tube is placed in a calibrated melting point apparatus (e.g., a Mel-Temp or Thiele tube).[4]
- Measurement: The sample is heated at a controlled, slow rate (e.g., 1-2 °C per minute) near the expected melting point.[4][8]
- Data Recording: The temperature at which the first droplet of liquid appears (onset of melting) and the temperature at which the last solid crystal disappears (completion of melting) are recorded. This range indicates the melting point. A narrow range (0.5-1.0 °C) is characteristic of a pure compound.[4]

Solubility Determination

Solubility is quantified as the concentration of a solute in a saturated solution with a specific solvent at a given temperature.[9]

- Equilibrium Method: An excess amount of **Caramiphen Hydrochloride** is added to a known volume of the solvent (e.g., purified water, DMSO) in a sealed container.
- Saturation: The mixture is agitated (e.g., stirred or shaken) at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Analysis: The suspension is filtered to remove undissolved solid. The concentration
 of Caramiphen Hydrochloride in the clear filtrate is then determined using a suitable
 analytical technique, such as High-Performance Liquid Chromatography (HPLC) with UV
 detection or quantitative spectroscopy.
- Expression of Results: Solubility is typically expressed in units of mass per volume (e.g., mg/mL) or molarity (mol/L).[9]



Purity Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is a primary technique for assessing the purity of pharmaceutical compounds by separating the main component from any impurities or degradation products.[3][5]

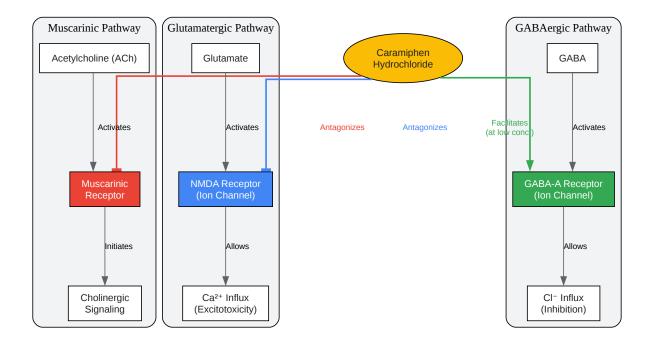
- System Setup: An HPLC system equipped with a suitable pump, autosampler, column oven, and a detector (typically a photodiode array (PDA) or UV detector) is used.[3]
- Chromatographic Conditions:
 - Column: A reverse-phase column (e.g., C18) is commonly employed for molecules like Caramiphen.
 - Mobile Phase: A mixture of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol) is used. The composition can be isocratic (constant) or a gradient (varied over time).
 - Flow Rate: A typical flow rate is set (e.g., 1.0 mL/min).
 - Detection: The detector wavelength is set to a value where Caramiphen Hydrochloride exhibits strong absorbance.
- Sample Preparation: A standard solution of known concentration and a solution of the test sample are prepared in a suitable solvent.
- Analysis: The solutions are injected into the HPLC system. The resulting chromatogram shows peaks corresponding to Caramiphen and any impurities.
- Quantification: The purity is calculated by determining the area of the main drug peak as a
 percentage of the total area of all peaks in the chromatogram.

Mechanism of Action and Signaling Pathways

Caramiphen Hydrochloride exerts its pharmacological effects through multiple mechanisms of action. It is primarily known as an antimuscarinic agent, blocking the action of acetylcholine at muscarinic receptors. Additionally, it functions as a non-competitive NMDA receptor



antagonist and modulates GABA-A receptor activity, which contributes to its anticonvulsant properties.[10][11]



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Caption: Multi-target mechanism of action for Caramiphen Hydrochloride.

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